

A Technical Guide to High-Purity Fluvalinate-d5 for Research Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fluvalinate-d5

Cat. No.: B12415712

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of commercially available high-purity **Fluvalinate-d5**, a deuterated internal standard crucial for accurate quantification in research and analytical studies. This document outlines key suppliers, available product specifications, and detailed experimental protocols for quality assessment, enabling informed selection and application of this critical reagent.

Commercial Suppliers and Product Specifications

The selection of a high-purity internal standard is paramount for generating reliable and reproducible analytical data. Several reputable suppliers offer **Fluvalinate-d5**, often under the name **Tau-Fluvalinate-d5**, for research purposes. The following table summarizes the offerings from prominent commercial suppliers. Researchers are advised to request lot-specific Certificates of Analysis (CoA) for the most accurate and up-to-date information on purity and isotopic enrichment.

Supplier	Product Name	Catalog Number (Example)	Purity Specification (Typical)	Analytical Techniques Mentioned	Documentation
MedchemExpress	Fluvalinate-d5	HY-123320S	≥98% (by LCMS for non-deuterated form)[1]	LCMS, 1H NMR, GC[1]	Certificate of Analysis, HNMR report available upon request[2]
HPC Standards Inc.	D5-tau-Fluvalinate	676374	Not specified on website, CoA available	Not specified on website	Certificate of Analysis, Safety Data Sheet (SDS) [3]
Cayman Chemical	τ-Fluvalinate (non-deuterated)	34520	≥95%[4]	Not specified on website	Certificate of Analysis
Toronto Research Chemicals (TRC)	Fluvalinate-d5	Not readily available	Not specified on website	Not specified on website	Inquire for details
Clinivex	Tau-Fluvalinate-d5	Not readily available	Not specified on a website	Not specified on website	Inquire for details

Quality Control and Experimental Protocols

Ensuring the identity, purity, and isotopic enrichment of **Fluvalinate-d5** is a critical step before its use as an internal standard. The following are detailed methodologies for key experiments typically employed for the quality control of deuterated standards.

Identity Confirmation and Purity Determination by Liquid Chromatography-Mass Spectrometry (LC-MS)

LC-MS is a powerful technique for confirming the molecular weight of **Fluvalinate-d5** and assessing its chemical purity.

Methodology:

- Instrumentation: High-Performance Liquid Chromatography (HPLC) system coupled to a high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap).
- Chromatographic Conditions:
 - Column: C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 μ m).
 - Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
 - Gradient Program: A typical gradient would start at 50% B, increasing to 95% B over 5 minutes, holding for 2 minutes, and then returning to initial conditions for re-equilibration.
 - Flow Rate: 0.3 mL/min.
 - Column Temperature: 40 °C.
 - Injection Volume: 5 μ L.
- Mass Spectrometry Conditions:
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode.
 - Mass Range: m/z 100-1000.
 - Data Acquisition: Full scan mode to confirm the $[M+H]^+$ adduct of **Fluvalinate-d5** (expected m/z ~508.19). Product ion scan (MS/MS) can be used to confirm fragmentation patterns.
- Data Analysis: The chemical purity is determined by integrating the peak area of the analyte and any detected impurities in the chromatogram.

Structural Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H NMR spectroscopy is used to confirm the chemical structure and to ensure the absence of significant proton-containing impurities. For a deuterated standard, the proton signals corresponding to the non-deuterated positions should be observed, while the signals for the deuterated positions should be absent or significantly diminished.

Methodology:

- Instrumentation: 400 MHz or higher NMR spectrometer.
- Sample Preparation: Dissolve an accurately weighed amount of **Fluvalinate-d5** in a suitable deuterated solvent (e.g., CDCl_3 or Acetone-d_6).
- Data Acquisition: Acquire a standard ^1H NMR spectrum.
- Data Analysis: Compare the obtained spectrum with a reference spectrum of non-deuterated Fluvalinate. The chemical shifts and coupling constants of the remaining protons should match the reference, confirming the core structure. The absence of signals at the deuteration sites confirms successful labeling.

Isotopic Enrichment Determination by Mass Spectrometry

The isotopic enrichment is a critical parameter that defines the percentage of the deuterated species relative to any residual non-deuterated analyte.

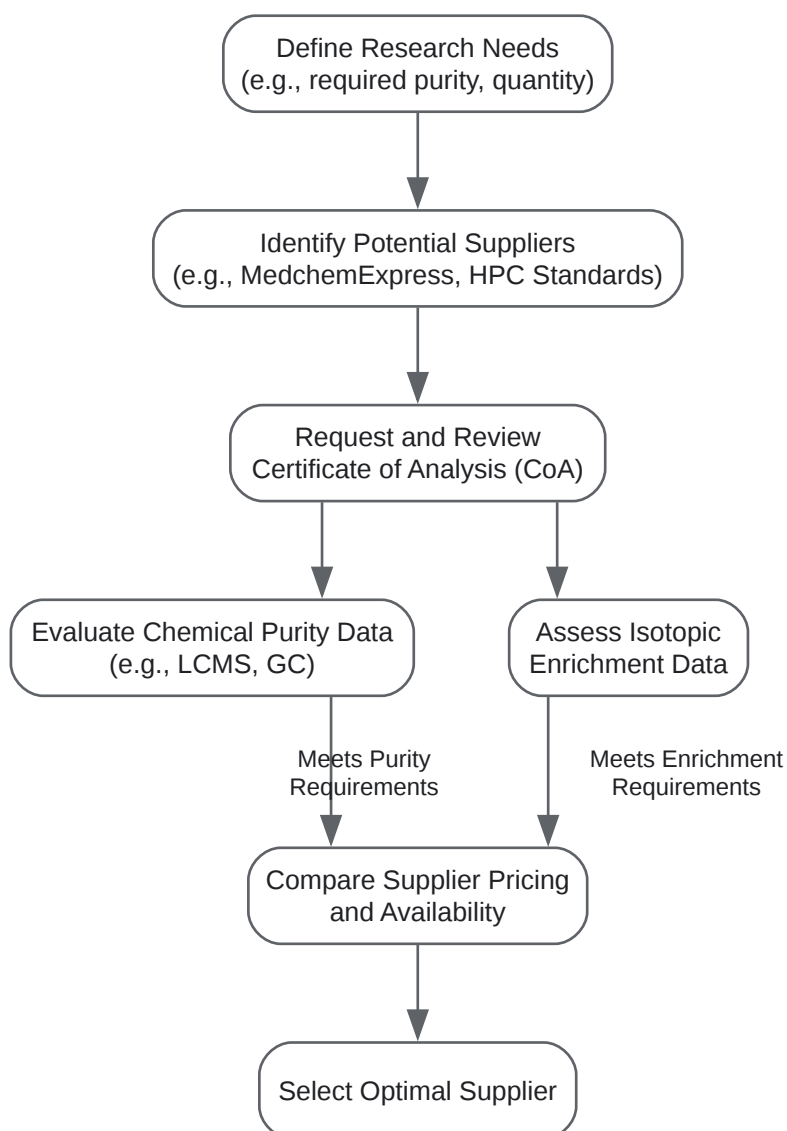
Methodology:

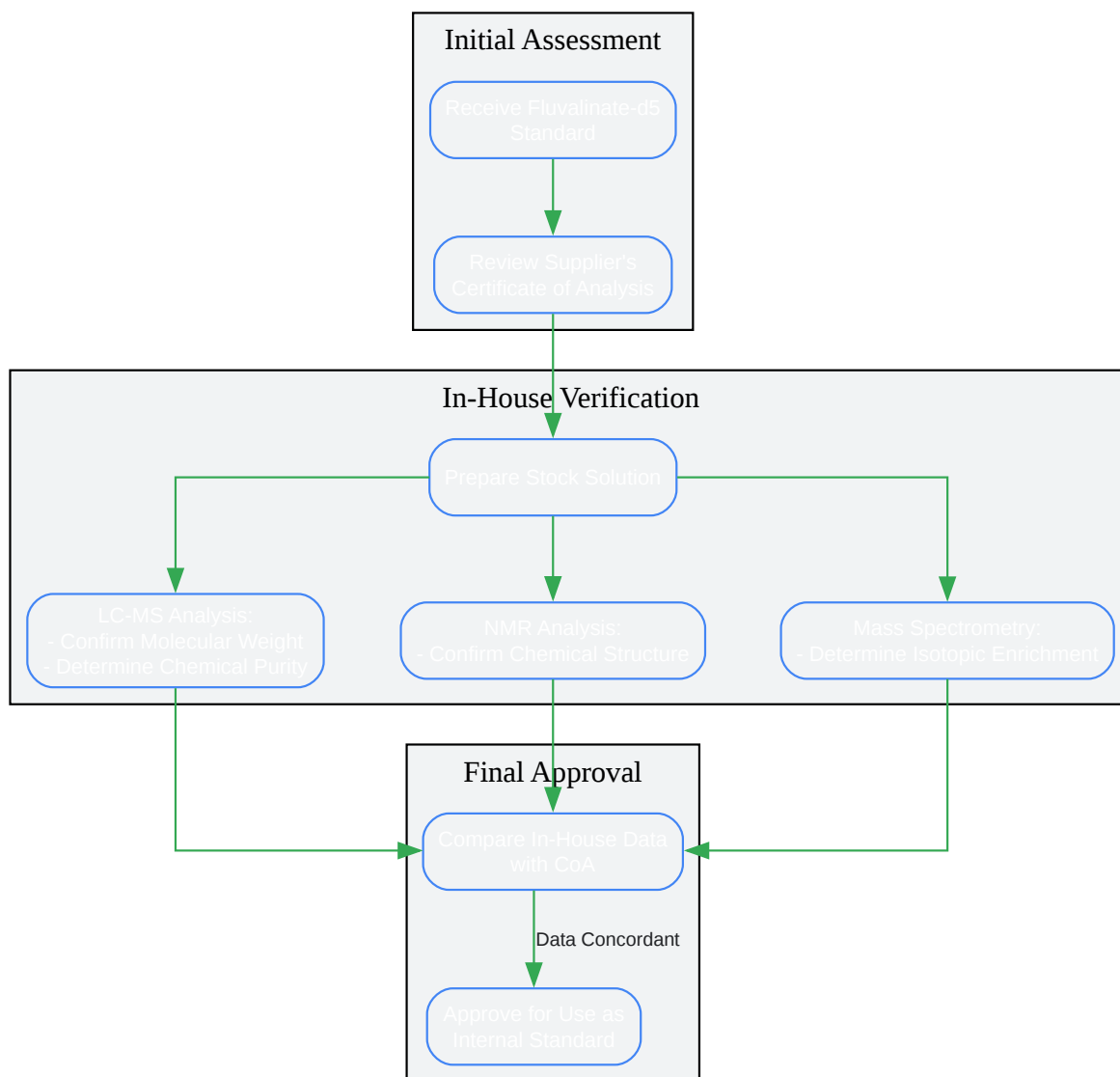
- Instrumentation: High-resolution mass spectrometer (as in the LC-MS method).
- Data Acquisition: Acquire high-resolution mass spectra in full scan mode.
- Data Analysis: Determine the peak intensities of the monoisotopic peak of **Fluvalinate-d5** and the corresponding peak for the non-deuterated Fluvalinate ($M+0$). The isotopic enrichment is calculated as:

- Isotopic Enrichment (%) = $\left[\frac{\text{Intensity(d5)}}{\text{Intensity(d5)} + \text{Intensity(d0)}} \right] * 100$

Logical Workflow for Supplier Selection

The process of selecting a suitable commercial supplier for high-purity **Fluvalinate-d5** involves several key decision points to ensure the quality and appropriateness of the standard for the intended research application.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Determination of fluvalinate residues in beeswax by gas chromatography with electron-capture detection - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. hpc-standards.com [hpc-standards.com]
- 4. The analysis of fluvalinate in beeswax using GC/MS | Semantic Scholar [semanticscholar.org]
- To cite this document: BenchChem. [A Technical Guide to High-Purity Fluvalinate-d5 for Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12415712#commercial-suppliers-of-high-purity-fluvalinate-d5]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com